

Synthesis of 2-Chloroisonicotinamide: A Detailed Laboratory Guide

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Compound of Interest

Compound Name: 2-Chloroisonicotinamide

Cat. No.: B010422

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Introduction: The Significance of 2-Chloroisonicotinamide

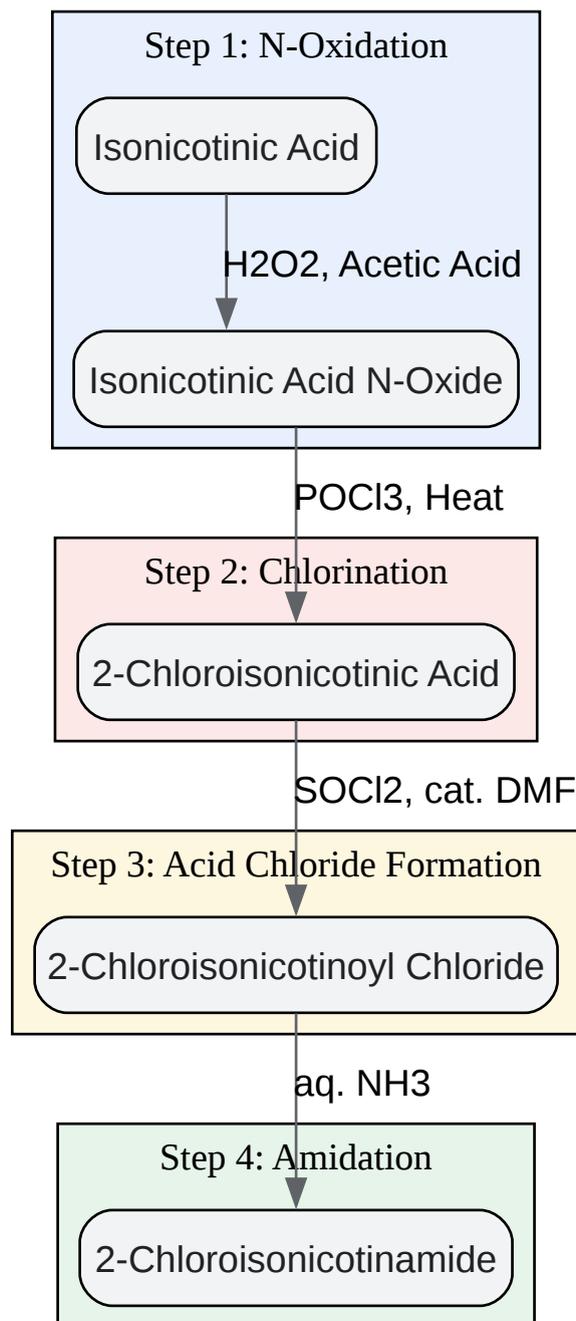
2-Chloroisonicotinamide is a key heterocyclic building block in the development of novel therapeutic agents and agrochemicals. As a derivative of isonicotinamide, a form of vitamin B3, its structure offers a versatile scaffold for medicinal chemists. The presence of a chlorine atom at the 2-position of the pyridine ring provides a reactive handle for nucleophilic substitution and cross-coupling reactions, enabling the synthesis of a diverse array of more complex molecules. Its applications are found in the synthesis of compounds with potential anti-tuberculosis and anti-cancer properties, making a reliable and well-understood synthetic protocol essential for researchers in drug discovery and development.^[1]

This application note provides a comprehensive, step-by-step guide for the laboratory-scale synthesis of **2-chloroisonicotinamide**, starting from the readily available isonicotinic acid. The described multi-step synthesis is designed to be robust and scalable for typical laboratory settings. Each step is accompanied by an explanation of the underlying chemical principles and critical operational parameters.

Synthetic Strategy: A Multi-Step Approach to 2-Chloroisonicotinamide

The chosen synthetic pathway for **2-chloroisonicotinamide** is a four-step process commencing with isonicotinic acid. This strategy is predicated on the well-established

chemistry of pyridine N-oxides for regioselective functionalization of the pyridine ring. The overall transformation is depicted in the workflow diagram below.



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Sources

- 1. KR100371087B1 - A process for preparing 2-acetyl nicotinic acid - Google Patents [patents.google.com]
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